Commercial availability of 4-Hydroxy-1-piperidineethanol 95% purity

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Hydroxy-1-piperidineethanol*
CAS No.:	*224431-84-9*
Cat. No.:	*B1601870*

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Introduction to 4-Piperidineethanol: A Key Synthetic Intermediate

4-Piperidineethanol, systematically named 2-(Piperidin-4-yl)ethan-1-ol, is a bifunctional organic compound featuring a secondary amine within a piperidine ring and a primary alcohol group. Its unique structure makes it a valuable intermediate in the synthesis of a wide array of more complex molecules, particularly in the pharmaceutical industry.[1] Piperidine derivatives are foundational in numerous drug classes, including analgesics, anti-inflammatory agents, and antipsychotics, underscoring the importance of high-quality starting materials like 4-Piperidineethanol.[2][3][4]

Key Identifiers:

- Chemical Name: 2-(Piperidin-4-yl)ethan-1-ol
- Synonyms: 4-(2-Hydroxyethyl)piperidine[5]
- CAS Number: 622-26-4[5][6]

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- Molecular Formula: $C_7H_{15}NO$[6]
- Molecular Weight: 129.20 g/mol [6]

This guide focuses specifically on the 95% purity grade, a common standard for research and early-stage development where a balance of cost-effectiveness and quality is paramount. Understanding the impurity profile and analytical validation of this grade is critical for reproducible and successful synthetic outcomes.

Commercial Availability and Sourcing

4-Piperidineethanol at ≥95% purity is readily available from a multitude of global chemical suppliers. These offerings typically cater to research and development scales (grams to kilograms), with capabilities for bulk and custom synthesis for later-stage development.

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Supplier	Typical Purity Offered	Scale	Notes
Sigma-Aldrich (Merck)	97%	R&D	Extensive documentation (CoA, SDS) readily available.[6]
Tokyo Chemical Industry (TCI)	>96.0% (GC)	R&D, Bulk	Provides detailed specifications including appearance and melting point.
Apollo Scientific	≥95%	R&D, Bulk	Lists key identifiers and offers UK-based stock.[5]
Chem-Impex	≥99% (Higher Purity)	R&D	Also offers protected derivatives like Boc-(4-hydroxy)piperidine.[7]
Alfa Aesar (Thermo Fisher)	>95%	R&D, Bulk	Provides safety and handling information.[8]

Sourcing Rationale: When selecting a supplier, researchers should prioritize not only price and availability but also the comprehensiveness of the supplied documentation. A detailed Certificate of Analysis (CoA) is non-negotiable as it provides the foundational data for experimental design and quality control. For drug development applications, suppliers with a strong regulatory track record and the ability to scale up production under GMP (Good Manufacturing Practice) conditions are preferred.

Technical Specifications and Purity Assessment

A purity designation of 95% signifies that the target compound, 4-Piperidineethanol, constitutes at least 95% of the material by weight or area percentage in a chromatogram. The remaining

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5% consists of impurities, which can include residual solvents, starting materials, reaction byproducts, or degradation products.

Interpreting the Certificate of Analysis (CoA)

The CoA is a self-validating document that certifies the quality of a specific batch. Researchers must scrutinize this document before using the chemical.

Table 2: Sample Certificate of Analysis for 4-Piperidineethanol (95% Grade)

Test	Specification	Result	Method
Appearance	White to off-white solid	Conforms	Visual
Identity	Conforms to structure	Conforms	^{1}H NMR / FT-IR
Purity (Assay)	≥ 95.0%	96.2%	Gas Chromatography (GC)
Water Content	≤ 1.0%	0.3%	Karl Fischer Titration
Melting Point	46-50 °C	47-49 °C	USP <741>
Residual Solvents	Per client specification	<0.1% Toluene	GC-HS

Standard Analytical Methodologies

Due to its volatility and thermal stability, Gas Chromatography (GC) is a primary method for assessing the purity of 4-Piperidineethanol. For non-volatile impurities or related substances, High-Performance Liquid Chromatography (HPLC) is often employed.

Protocol: Purity Determination by Gas Chromatography (GC)

- System Preparation:
  - Instrument: Agilent 7890B GC or equivalent with a Flame Ionization Detector (FID).
  - Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column.

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- Carrier Gas: Helium or Hydrogen at a constant flow of 1.0 mL/min.

- Instrument Conditions:
  - Inlet Temperature: 250 °C.
  - Detector Temperature: 300 °C.
  - Oven Program: Start at 80 °C, hold for 2 minutes, ramp to 280 °C at 15 °C/min, hold for 5 minutes.
- Sample Preparation:
  - Accurately weigh approximately 50 mg of 4-Piperidineethanol into a 10 mL volumetric flask.
  - Dissolve and dilute to volume with Methanol or Isopropanol.
- Analysis:
  - Inject 1 µL of the prepared sample.
  - Integrate all peaks and calculate the area percentage of the main peak corresponding to 4-Piperidineethanol. The system suitability is confirmed by ensuring adequate resolution from any impurity peaks.

The choice of method is causal; GC-FID is selected for its high sensitivity to hydrocarbons and its ability to separate volatile compounds effectively. The temperature ramp ensures that both the main analyte and any less volatile impurities are eluted and detected.

Synthesis, Potential Byproducts, and Impurity Profile

Understanding the synthetic origin of 4-Piperidineethanol is crucial for anticipating potential impurities. A common route involves the reduction of 4-pyridineethanol.

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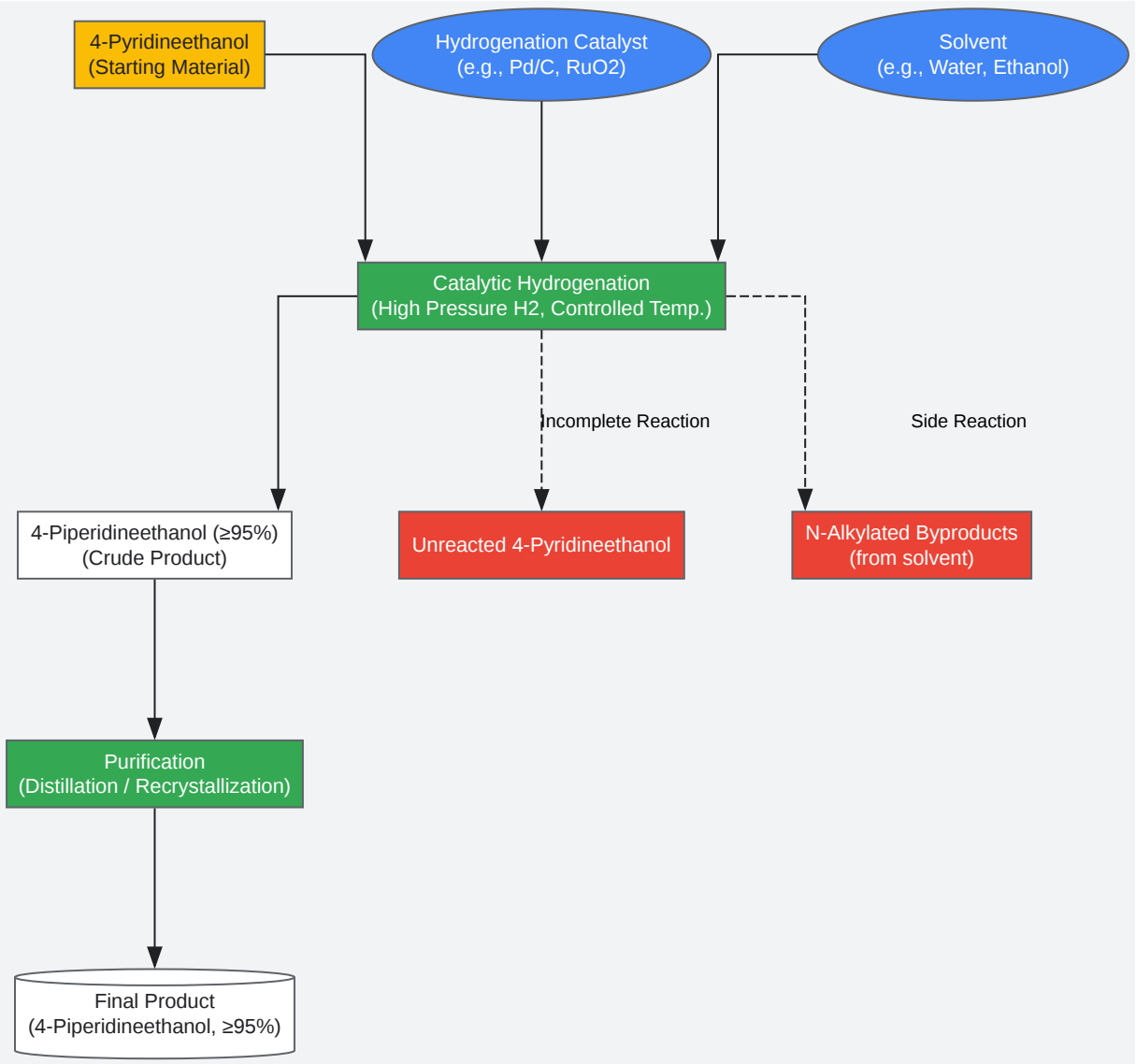

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Caption: A generalized workflow for the synthesis of 4-Piperidineethanol.

Common Impurities in a 95% Grade Product:

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- Unreacted Starting Material: Residual 4-pyridineethanol from an incomplete hydrogenation reaction.
- Over-reduction Products: Cleavage of the C-O bond, leading to 4-ethylpiperidine.
- N-Alkylated Byproducts: If alcohols like methanol or ethanol are used as solvents under reductive conditions, N-methylation or N-ethylation of the piperidine nitrogen can occur.[9]
- Catalyst Residues: Trace amounts of the hydrogenation catalyst (e.g., Palladium, Ruthenium).

The presence of these impurities can have significant downstream consequences. For instance, unreacted pyridine starting material can interfere with subsequent reactions or introduce toxicity, while other piperidine analogs can lead to a complex mixture of final products that are difficult to separate.

Safety, Handling, and Storage

Proper handling and storage are essential to maintain the integrity of the compound and ensure user safety.

- Hazards: 4-Piperidineethanol is classified as causing skin and serious eye irritation, and it may cause respiratory irritation.[10][11] It should be handled in a well-ventilated area, preferably a chemical fume hood.[12]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[12][13]
- Storage: The compound is hygroscopic and should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon). Recommended storage is in a cool, dry place, often refrigerated (2-8°C), to prevent degradation.[6]

Role in Drug Discovery and Development

4-Piperidineethanol serves as a critical building block, providing a robust scaffold that can be elaborated into more complex Active Pharmaceutical Ingredients (APIs). Its two functional

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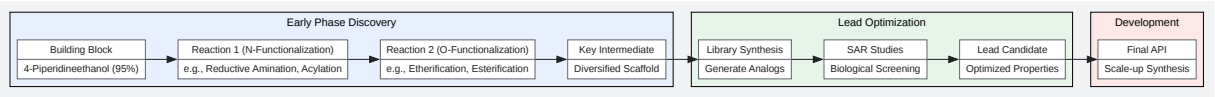
handles—the secondary amine and the primary alcohol—allow for sequential and orthogonal chemical modifications.



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Caption: Role of 4-Piperidineethanol in a typical drug discovery workflow.

The piperidine moiety is prevalent in pharmaceuticals due to its favorable physicochemical properties, including improved aqueous solubility and the ability to form salt forms. It is a key structural feature in drugs targeting the central nervous system (CNS), among others.[2][4] For example, it is a reactant for synthesizing amodiaquine analogues for treating cerebral malaria and inhibitors of the Hepatitis C virus NS5B polymerase.[6]

Conclusion

The commercial availability of 4-Piperidineethanol with 95% purity provides researchers and drug developers with a cost-effective and versatile chemical building block. However, its effective use is predicated on a thorough understanding of its quality attributes. By carefully selecting suppliers, rigorously interpreting Certificates of Analysis, and being cognizant of potential impurities derived from its synthesis, scientists can mitigate risks and ensure the reliability and reproducibility of their experimental outcomes. The application of validated analytical methods is the cornerstone of this quality assurance, forming a self-validating system that underpins scientific integrity from the bench to clinical development.

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- To cite this document: BenchChem. [Commercial availability of 4-Hydroxy-1-piperidineethanol 95% purity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601870/docs#commercial-availability-of-4-hydroxy-1-piperidineethanol-95-purity]

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